

Safeguarding Your Research: A Comprehensive Guide to Handling Tributylphenyltin

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Compound of Interest

Compound Name: Tributylphenyltin

Cat. No.: B1297740

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This guide provides essential safety and logistical information for the handling and disposal of **Tributylphenyltin** (CAS No. 960-16-7). Adherence to these procedures is critical for ensuring personnel safety and minimizing environmental impact. **Tributylphenyltin**, an organotin compound, is highly toxic and poses significant health risks through ingestion, inhalation, or skin contact.^[1]

Hazard Identification and Chemical Properties

Tributylphenyltin is a clear, colorless liquid that is a potent skin and eye irritant.^{[2][3]} It is toxic if ingested and harmful upon skin absorption.^[2] Prolonged or repeated exposure can lead to organ injury.^[2] Organotin compounds, in general, are known to be highly toxic, with the severity of effects varying based on the specific organic groups attached to the tin atom.^[1]

Key Chemical and Physical Properties:

| Property | Value |
|-------------------|-------------------------------|
| Molecular Formula | C18H32Sn[2] |
| Molecular Weight | 367.16 g/mol [3] |
| Appearance | Clear colorless liquid[2][3] |
| Boiling Point | 125-128 °C at 0.14 mmHg[3][4] |
| Density | 1.125 g/mL at 25 °C[3][4] |
| Flash Point | >230 °F (>110 °C)[3] |
| Water Solubility | Sparingly soluble[3] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against exposure to **Tributylphenyltin**. A standard Level C ensemble is often recommended for handling organotin compounds.[1] All work with **Tributylphenyltin** must be conducted within a certified chemical fume hood.[1]

Required PPE for Handling **Tributylphenyltin**:

| Operation | Eye/Face Protection | Hand Protection | Body Protection | Respiratory Protection |
|---|--|---|---|---|
| Routine Handling (e.g., weighing, solution preparation) | Tightly fitting safety goggles with side-shields. [5] | Chemical-impermeable gloves (e.g., nitrile, neoprene).[5] | Laboratory coat, long pants, and closed-toe shoes.[5] | NIOSH-approved respirator is required if vapors or aerosols are generated.[5] |
| Spill Cleanup | Chemical splash goggles and a face shield.[5] | Heavy-duty, chemical-resistant gloves. [5] | Chemical-resistant suit or apron over a lab coat.[5] | A self-contained breathing apparatus (SCBA) should be used for large spills.[5] |
| Waste Disposal | Safety goggles with side-shields. | Chemical-impermeable gloves.[5] | Laboratory coat. [5] | Generally not required if handling closed containers.[5] |

Exposure Limits

Personnel should be aware of the established occupational exposure limits for organotin compounds to minimize health risks.

Occupational Exposure Limits for Organotin Compounds (as Sn):

| Limit Type | Value |
|--|----------------------------|
| Permissible Exposure Limit (PEL) | 0.1 mg/m ³ [2] |
| Threshold Limit Value (TLV) | 0.1 mg/m ³ [2] |
| TLV-STEL (Short-Term Exposure Limit) | 0.2 mg/m ³ [2] |
| Immediately Dangerous to Life or Health (IDLH) | 25.0 mg/m ³ [2] |

Safe Handling and Storage

A systematic approach is crucial for minimizing the risk of exposure when working with **Tributylphenyltin**.

Operational Plan for Safe Handling:

- Preparation:
 - Ensure an emergency eyewash station and safety shower are readily accessible.[\[5\]](#)
 - Work in a well-ventilated area, specifically within a certified chemical fume hood.[\[1\]](#)
 - Use the smallest quantity of the chemical necessary for the experiment.[\[5\]](#)
- Handling:
 - Wear all required PPE as outlined in the table above.
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - Use non-sparking tools to prevent ignition.[\[5\]](#)
 - Do not eat, drink, or smoke in the handling area.
- Storage:
 - Store **Tributylphenyltin** in tightly closed, clearly labeled containers.[\[1\]](#)
 - Keep in a well-ventilated, dry, and secure area.[\[1\]](#)
 - Store away from strong oxidizing agents.[\[1\]](#)

Emergency Procedures

In the event of an accidental exposure, immediate action is critical.

First-Aid Measures:

| Exposure Route | Action |
|----------------|---|
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes and remove any contaminated clothing.[1] |
| Eye Contact | Flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids, and seek immediate medical attention.[1] |
| Inhalation | Move the individual to fresh air and seek immediate medical attention.[1] |
| Ingestion | Seek immediate medical attention.[1] |

Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination.

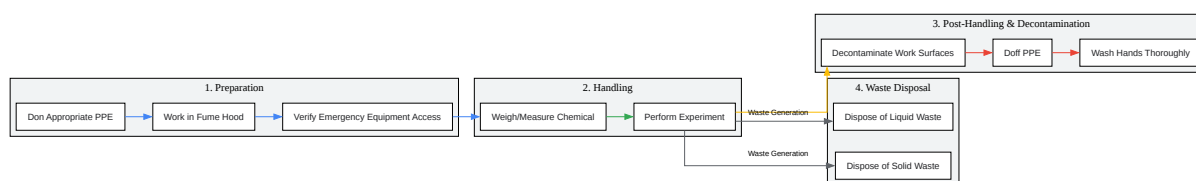
Spill Cleanup Workflow:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection for large spills.
- Contain the spill using an inert absorbent material (e.g., sand, silica gel).
- Carefully collect the absorbed material into a designated, labeled hazardous waste container.
- Decontaminate the spill area.
- Dispose of all contaminated materials as hazardous waste.

Waste Disposal:

- Chemical Waste: Collect all waste containing **Tributylphenyltin** in a designated, labeled, and sealed hazardous waste container.[5]

- Contaminated Materials: Dispose of all contaminated materials, including gloves, bench paper, and pipette tips, as hazardous waste.[5]
- All waste disposal must be in accordance with institutional and regulatory guidelines.[1] This material and its container must be disposed of as hazardous waste.[4]



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Caption: Workflow for the Safe Handling of **Tributylphenyltin**.

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